

Technical Support Center: Stachydrine Hydrochloride Solubility Guide^[1]

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Compound of Interest

Compound Name: Stachydrine hydrochloride,(S)

Cat. No.: B11936708

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Case ID: STACH-SOL-001 Subject: Solubility Profiling, Solvent Selection, and Troubleshooting for Stachydrine Hydrochloride Compound: Stachydrine Hydrochloride (Proline betaine hydrochloride) CAS: 4136-37-2 Formula:

^[1]

Executive Summary & Solubility Dashboard

Stachydrine Hydrochloride is a quaternary ammonium alkaloid salt.^[1] Its physicochemical behavior is dominated by two factors: its ionic nature (making it highly water-soluble) and its hygroscopicity (tendency to absorb moisture from the air).^[1]

Successful experimentation requires selecting the correct solvent based on your downstream application (e.g., Cell Culture vs. Chemical Synthesis).^[1]

The Solubility Matrix

Data aggregated from multiple extraction and formulation studies.^[1]

Solvent Class	Solvent	Solubility Rating	Est. Max Conc. (25°C)	Application Context
Aqueous	Water (ddH ₂ O)	Excellent	> 50 mg/mL	Primary solvent for stock solutions. [1]
Aqueous	PBS (pH 7.2)	Good	~10 mg/mL	Direct use in biological assays (watch for salting out). [1] [2]
Organic (Polar)	Methanol	High	> 30 mg/mL	Best organic solvent for extraction/recrystallization. [1]
Organic (Polar)	DMSO	High	~30–50 mg/mL	Universal stock for drug screening. [1] Warning: Must be anhydrous.
Organic (Polar)	Ethanol	Moderate	~15 mg/mL	Good for lower conc. [1] stocks; less soluble than methanol. [1] [3]
Anti-Solvent	Acetone	Insoluble	< 1 mg/mL	Used to precipitate Stachydrine HCl from methanol. [1]
Anti-Solvent	Diethyl Ether	Insoluble	< 0.1 mg/mL	Used for washing/precipitation. [1]
Anti-Solvent	Chloroform	Insoluble	< 0.1 mg/mL	Immiscible; used in partitioning to

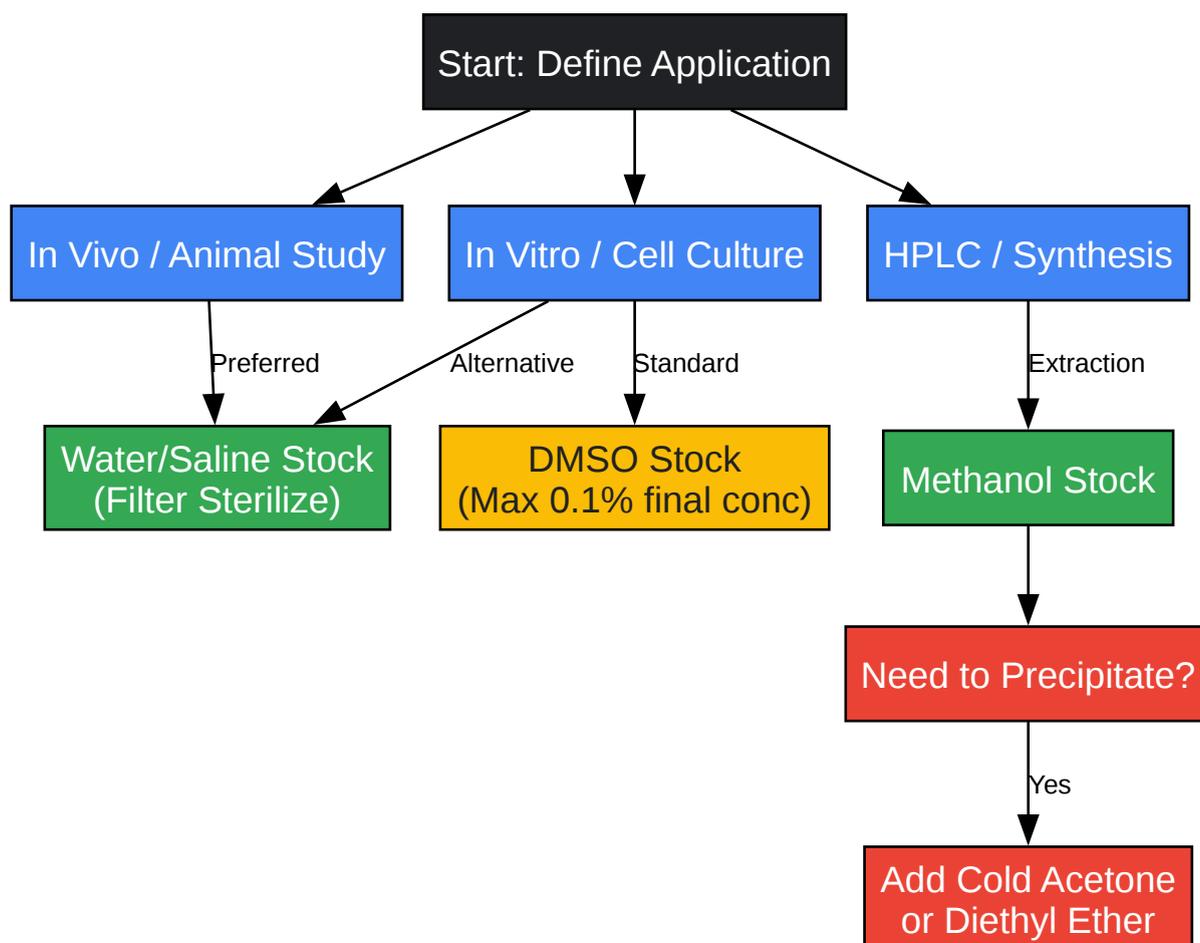
remove
impurities.[1]

“

Critical Note: Solubility values are conservative estimates. "Est. Max Conc." refers to clear solutions obtained without excessive heating.[1] While higher concentrations (up to 100 mg/mL in water) are theoretically possible, they become viscous and difficult to handle.[1]

Decision Logic: Solvent Selection

Use this flow chart to determine the correct solvent system for your specific experimental goal.



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Figure 1: Solvent selection decision tree based on experimental endpoint.[1]

Critical Handling Protocols

Protocol A: Handling Hygroscopic Powder (Preventing "The Goo")

Issue: Stachydrine HCl absorbs atmospheric water rapidly, turning from a white powder into a sticky gum.[1] This alters the actual weight and concentration.[1][4]

- Equilibrate: Allow the storage vial to reach room temperature before opening (prevents condensation).
- Speed Weighing: Do not weigh onto open weigh paper. Use a pre-tared micro-centrifuge tube or glass vial.[1]
- Transfer: Quickly transfer the powder to the tube and cap it immediately.
- Calculate: Re-weigh the closed tube to determine the exact mass of the solid ().
- Dissolve: Add solvent directly to this tube based on the calculated mass.

Protocol B: Recrystallization / Purification

Context: If your Stachydrine HCl has become yellow or sticky, or if you need to recover it from a reaction mixture.[1]

- Dissolve: Dissolve the crude material in the minimum volume of warm Methanol (approx. 40°C).
- Filter: If there are particulates, filter through a 0.22 μm PTFE syringe filter.[1]
- Precipitate: Slowly add 5–10 volumes of cold Acetone or Diethyl Ether (Anti-solvents).
- Incubate: Let stand at -20°C for 2–12 hours. White crystals should form.[1]

- Collect: Centrifuge or filter to collect the solid.

Troubleshooting & FAQs

Q1: I dissolved Stachydrine HCl in DMSO, but the solution is cloudy.

Diagnosis:Moisture Contamination. Stachydrine HCl is highly soluble in DMSO, but if your DMSO is old (hygroscopic) or the glassware was wet, the water content changes the solubility profile or causes "salting out" effects if buffers are present.[1]

- Fix: Sonicate at 40°C for 10 minutes. If cloudiness persists, centrifuge.[1] If a pellet forms, your concentration exceeds the limit for that specific solvent purity.[1] Use fresh, anhydrous DMSO next time.

Q2: Can I store the aqueous stock solution at 4°C?

Diagnosis:Stability Risk. While chemically stable, aqueous solutions of quaternary ammoniums are prone to microbial growth.[1] Furthermore, hydrolysis risks increase over time in water.[1]

- Fix: Store powder at -20°C. Store DMSO stocks at -20°C (stable for ~1 month). For aqueous solutions, prepare fresh or aliquot and freeze at -80°C. Do not store at 4°C for >24 hours.

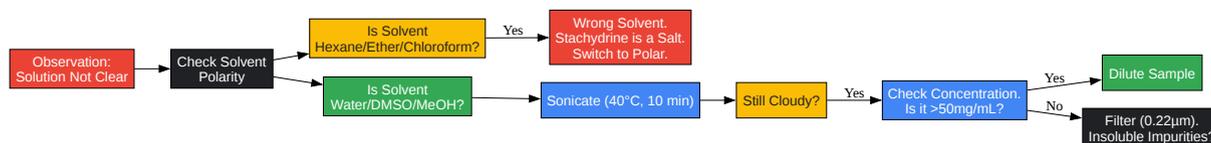
Q3: Why did my solution precipitate when I added it to cell culture media?

Diagnosis:Ionic Strength Shock. Stachydrine HCl is a salt.[1] Adding a high-concentration stock (e.g., 100 mg/mL) directly to media (which contains salts, proteins, and buffers) can cause local saturation or "salting out." [1]

- Fix: Perform a serial dilution. Dilute your stock into PBS first, then add the PBS dilution to the media.[1] Ensure the final organic solvent concentration (if using DMSO) is < 0.1%. [1]

Troubleshooting Logic Visualization

Use this diagram to diagnose solubility failures in real-time.



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Figure 2: Step-by-step troubleshooting for dissolution failures.

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- [To cite this document: BenchChem. \[Technical Support Center: Stachydrine Hydrochloride Solubility Guide\[1\]\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b11936708#stachydrine-hydrochloride-solubility-in-different-solvents\]](#)

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